Application Notes & Protocols: Phthalylsulfapyridazine Formulation for Oral Administration in Chickens

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Compound of Interest	
Compound Name:	*Phthalylsulfapyridazine*
CAS No.:	*13010-46-3*
Cat. No.:	*B078570*

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Preamble: Addressing the Need for Effective Oral **Phthalylsulfapyridazine** Delivery in Poultry

Phthalylsulfapyridazine is a sulfonamide antibiotic characterized by its bacteriostatic action against a wide spectrum of gram-positive and gram-negative organisms.[1][2] Its mechanism involves competitive inhibition of dihydropteroate synthetase, an essential enzyme in the bacterial synthesis of folic acid.[2] In veterinary medicine, particularly in poultry, sulfonamides are crucial for managing systemic and local infections, including those caused by E. coli, Salmonella, and Pasteurella.[1]

The primary challenge in administering **Phthalylsulfapyridazine** to chickens lies in its physicochemical properties, most notably its poor aqueous solubility. This inherent characteristic can lead to low and variable oral bioavailability, compromising therapeutic efficacy. Flock-wide treatment, a necessity in commercial poultry operations, is typically achieved through medicated drinking water or feed.[3][4] Therefore, developing a robust and

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homogenous oral formulation is paramount to ensure consistent dosing and optimal therapeutic outcomes.

This document provides a comprehensive guide to developing and evaluating a liquid oral suspension of **Phthalylsulfapyridazine**. It outlines the necessary pre-formulation studies, a detailed formulation protocol, quality control assays, and a pilot in-vivo pharmacokinetic study designed for broiler chickens. The methodologies described herein are grounded in established principles of pharmaceutical sciences and veterinary medicine to ensure scientific integrity and reproducibility.

Part 1: Pre-Formulation & Strategic Considerations

Before embarking on formulation, a thorough understanding of the Active Pharmaceutical Ingredient (API) and the physiological context of the target animal is essential.

Physicochemical Characterization of Phthalylsulfapyridazine

Successful formulation design begins with characterizing the API. These properties dictate the choice of excipients and the manufacturing process. While specific experimental values for **Phthalylsulfapyridazine** are not readily available in the public domain, the table below outlines the critical parameters to be determined. The values for related sulfonamides suggest it is a weakly acidic compound with low water solubility.

Table 1: Essential Physicochemical Properties of **Phthalylsulfapyridazine**

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Parameter	Significance in Formulation	Target Profile / Method of Determination
Aqueous Solubility	Determines if a solution or suspension is feasible. Critical for dissolution and absorption.	Low (expected). Determined via shake-flask method in water, 0.1N HCl, and phosphate buffers (pH 6.8, 7.4).
pKa	Influences solubility at different pH values along the chicken's gastrointestinal tract.	Expected to be weakly acidic. Determined by potentiometric titration or UV-spectrophotometry.
Log P	Indicates lipophilicity, which affects membrane permeability and absorption.	A higher Log P suggests good permeability but may correlate with poor solubility. Predicted via software (e.g., SwissADME) or determined by shake-flask method.[5]
Particle Size & Morphology	For suspensions, smaller particle size increases surface area, enhancing dissolution rate.	Analyzed by laser diffraction and Scanning Electron Microscopy (SEM). Micronization may be required.
Polymorphism	Different crystalline forms can have different solubilities and stabilities.	Characterized by Differential Scanning Calorimetry (DSC) and X-Ray Powder Diffraction (XRPD).

Rationale for Selecting an Oral Suspension

Given the anticipated poor aqueous solubility of **Phthalylsulfapyridazine**, an oral suspension is the most logical formulation choice for administration in drinking water.[6]

- Advantages:
  - Allows for the delivery of a high dose of an insoluble drug in a liquid form.

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- Can be readily dispersed in drinking water for flock medication.[3][7]
- Improved chemical stability compared to a solution.

- Challenges:
  - Physical instability (caking, sedimentation). Requires a robust suspending system.
  - Ensuring dose uniformity. Requires proper mixing and particle size control.

Part 2: Formulation Development of an Oral Suspension

This section details a starting formulation for a 10% (100 mg/mL) **Phthalylsulfapyridazine** oral suspension. The selection of excipients is critical for creating a stable, palatable, and bioavailable product safe for avian use.[8]

Bill of Materials

Table 2: Components for **Phthalylsulfapyridazine** 10% Oral Suspension

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Component	Function	Example	Concentration (% w/v)	Rationale
Phthalylsulfapyridazine	Active Pharmaceutical Ingredient	Micronized Powder	10.0	Therapeutic agent.
Purified Water	Vehicle	USP/EP Grade	q.s. to 100%	Primary solvent and carrier.
Sodium Carboxymethyl Cellulose	Suspending Agent / Viscosity Modifier	Medium Viscosity Grade	0.5 - 1.5	Creates a structured vehicle to slow sedimentation of API particles.
Sorbitol 70% Solution	Wetting Agent / Sweetener	Non-crystallizing Grade	15.0 - 25.0	Reduces interfacial tension between API particles and water, preventing clumping. Improves palatability.
Polysorbate 80	Surfactant / Wetting Agent	Tween® 80	0.1 - 0.5	Further aids in wetting hydrophobic API particles.
Sodium Citrate	Buffering Agent	Dihydrate	0.5 - 1.0	Maintains a stable pH to prevent API degradation and precipitation of other excipients.

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Benzyl Alcohol or Sodium Benzoate	Preservative	-	0.5 - 1.0	Prevents microbial growth in the aqueous formulation.[8]

Step-by-Step Laboratory-Scale Preparation Protocol

This protocol is for the preparation of a 100 mL batch.

- Preparation of the Suspending Vehicle:
  - In a beaker, heat approximately 60 mL of Purified Water to 70-80°C.
  - Slowly disperse the Sodium Carboxymethyl Cellulose into the hot water while stirring vigorously with an overhead stirrer to prevent clumping. Continue mixing until fully hydrated and a clear, viscous gel forms.
  - Allow the vehicle to cool to room temperature. It will thicken further upon cooling.
- Incorporation of Soluble Excipients:
  - To the cooled vehicle, add the Sorbitol solution, Sodium Citrate, and Preservative. Mix until all components are fully dissolved.
- Preparation of the API Slurry:
  - In a separate small beaker, add the Polysorbate 80.
  - Slowly add the micronized **Phthalylsulfapyridazine** powder to the Polysorbate 80 and mix to form a smooth, uniform paste. This step is crucial for ensuring the hydrophobic powder is properly wetted.
- Combining and Homogenization:
  - Gradually add the API slurry from Step 3 to the main vehicle from Step 2 under continuous mixing.

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- Rinse the slurry beaker with a small amount of the vehicle to ensure complete transfer of the API.
- Continue mixing with the overhead stirrer for 30 minutes to ensure uniform dispersion.

- Final Volume Adjustment and Homogenization:
  - Transfer the suspension to a 100 mL graduated cylinder.
  - Add Purified Water to bring the final volume to 100 mL (q.s.).
  - Return the suspension to the mixing vessel and homogenize using a high-shear mixer (e.g., Silverson) for 5-10 minutes to reduce particle agglomerates and ensure a uniform, fine dispersion.
- Storage:
  - Transfer the final suspension to an amber, airtight container and store at controlled room temperature, protected from light.

Diagram: Formulation Workflow

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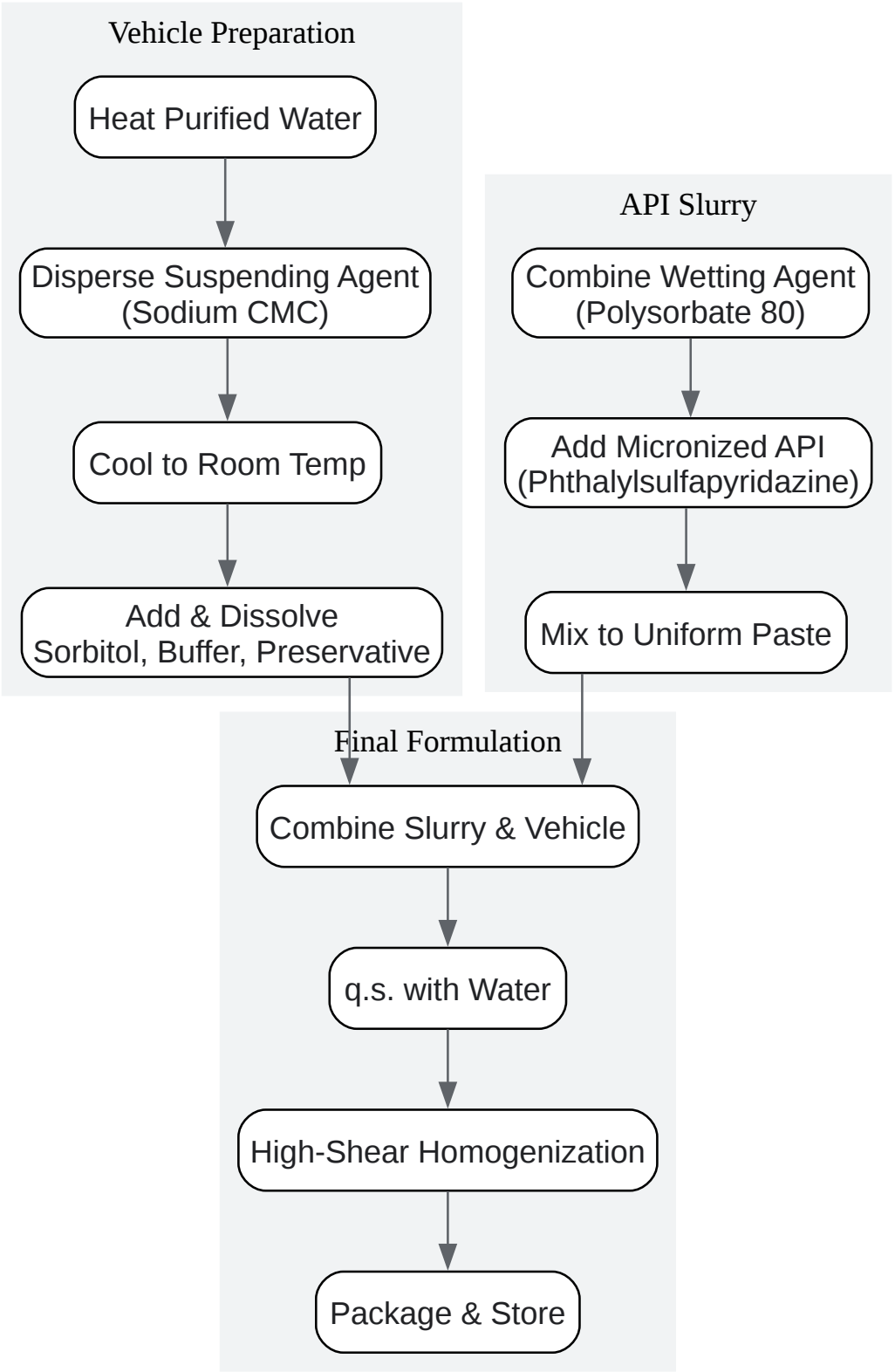

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Caption: Workflow for preparing the oral suspension.

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Part 3: Quality Control & In-Vitro Characterization

A self-validating protocol requires robust quality control (QC) checks to ensure the formulation meets specifications for safety, quality, and efficacy.

Physicochemical Tests

- Appearance: Visual inspection for color, homogeneity, and signs of gross agglomeration.
- pH: Measured using a calibrated pH meter. The pH should be stable and within a target range (e.g., 6.5-7.5) to ensure API and excipient stability.
- Viscosity: Measured using a viscometer (e.g., Brookfield) to ensure batch-to-batch consistency of the suspending vehicle.
- Redispersibility: After a period of storage, the container should be inverted a set number of times. The sediment should redisperse easily into a homogenous suspension with no caking.

Protocol: Drug Content Uniformity (Assay) by HPLC

This protocol ensures the final product contains the correct concentration of **Phthalylsulfapyridazine**.

- Standard Preparation:
  - Accurately weigh ~25 mg of **Phthalylsulfapyridazine** reference standard into a 25 mL volumetric flask.
  - Dissolve and dilute to volume with a suitable solvent (e.g., 50:50 acetonitrile:water). This is the 1000 µg/mL stock solution.
  - Prepare working standards (e.g., 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution.
- Sample Preparation:
  - Shake the suspension vigorously to ensure homogeneity.
  - Accurately transfer 1.0 mL of the suspension into a 100 mL volumetric flask.

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- Add ~70 mL of diluent, sonicate for 15 minutes to dissolve the API, cool to room temperature, and dilute to volume. This gives a theoretical concentration of 1000 µg/mL.
- Further dilute 5.0 mL of this solution into a 100 mL volumetric flask with diluent to achieve a final theoretical concentration of 50 µg/mL.

- HPLC Conditions (Starting Point):
  - Column: C18, 4.6 x 150 mm, 5 µm
  - Mobile Phase: Acetonitrile : 0.1% Phosphoric Acid in Water (Gradient or Isocratic, to be optimized).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 20 µL.
  - Detector: UV at a suitable wavelength (determined by UV scan of the API, likely around 260-280 nm).[9]
  - Column Temperature: 30°C.
- Analysis:
  - Inject the standard solutions to generate a calibration curve (Peak Area vs. Concentration). The curve should have a correlation coefficient (r^2) > 0.999.
  - Inject the sample preparation in triplicate.
  - Calculate the concentration in the sample using the regression equation from the calibration curve and account for the dilution factor. The result should be within 90.0% - 110.0% of the label claim (100 mg/mL).

Part 4: Protocol for a Pilot In-Vivo Pharmacokinetic Study

The ultimate test of a formulation is its performance in the target animal. A pilot pharmacokinetic (PK) study is essential to determine the rate and extent of drug absorption.

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Study Design & Rationale

- Objective: To determine key PK parameters (Cmax, Tmax, AUC, F) of the **Phthalylsulfapyridazine** oral suspension in broiler chickens.
- Animals: Healthy broiler chickens (e.g., Cobb 500), 4-6 weeks of age, of a specific weight range. Acclimatize for at least 7 days.
- Groups:
  - Group 1 (IV): N=6 birds. Administered a single dose of **Phthalylsulfapyridazine** in a solubilized form (e.g., in a vehicle with DMSO/PEG) via intravenous injection (wing vein) to determine the absolute bioavailability. Dose: 10 mg/kg.
  - Group 2 (Oral): N=6 birds. Administered a single dose of the developed oral suspension via oral gavage. Dose: 100 mg/kg (a higher dose is common for oral sulfonamides to achieve therapeutic concentrations).
- Justification: The IV group serves as the 100% bioavailability reference. Comparing the oral group's exposure (AUC) to the IV group's exposure allows for the calculation of absolute bioavailability (F).[10]

Step-by-Step Study Protocol

- Fasting: Fast all birds for 4-6 hours prior to dosing to minimize feed effects on absorption, but provide free access to water.
- Dosing:
  - Weigh each bird accurately immediately before dosing to calculate the exact volume to be administered.
  - IV Group: Administer the dose slowly into the wing vein.
  - Oral Group: Administer the dose directly into the crop using a suitable gavage needle or soft tube. This method ensures an accurate dose is delivered to each bird.[7][11]
- Blood Sampling:

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- Collect ~0.5 mL of blood from the contralateral wing vein into heparinized tubes at the following time points:
  - Pre-dose (0 h)
  - Post-dose: 0.25, 0.5, 1, 2, 4, 6, 8, 12, 24, and 48 hours.

- Plasma Processing:
  - Immediately after collection, centrifuge the blood samples at 3000 x g for 10 minutes at 4°C.
  - Harvest the plasma supernatant into clearly labeled cryovials.
  - Store samples at -80°C until analysis.

- Sample Analysis:
  - Plasma samples will be analyzed for **Phthalylsulfapyridazine** concentration using a validated bioanalytical method, typically LC-MS/MS for high sensitivity and specificity.[12]
  - The sample preparation will involve protein precipitation (e.g., with acetonitrile) followed by centrifugation and analysis of the supernatant.[13]

Diagram: In-Vivo Pharmacokinetic Study Workflow



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